Application Notes and Protocols for the Quantification of δ-Lactones in Food Matrices

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Compound of Interest

Compound Name:	*6-Octyltetrahydro-2H-pyran-2-one*
CAS No.:	*7370-92-5*
Cat. No.:	*B036294*

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Introduction: The Significance of δ-Lactones in Food Aroma and Quality

δ-Lactones are a critical class of volatile and semi-volatile compounds that contribute significantly to the characteristic aroma profiles of a wide variety of food products. These six-membered ring cyclic esters are responsible for the creamy, buttery, fruity, and coconut-like notes in dairy products, fruits, and fermented goods. For instance, δ-decalactone and δ-dodecalactone are key to the desirable buttery flavor in milk fat, while also imparting peachy and creamy notes in other foods.[1] The concentration and isomeric distribution of these lactones can be indicative of the food's quality, processing history, and even authenticity. Therefore, accurate and reliable quantification of δ-lactones in complex food matrices is of paramount importance for quality control, product development, and flavor chemistry research in the food and beverage industry.

This comprehensive guide provides detailed analytical methodologies for the quantification of δ-lactones in various food matrices. We will delve into the nuances of sample preparation and explore the two primary chromatographic techniques employed for this purpose: Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC). The protocols

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outlined herein are designed to be robust and self-validating, empowering researchers and scientists to achieve accurate and reproducible results.

Part 1: Sample Preparation: The Foundation of Accurate Quantification

The complexity of food matrices, which can range from high-fat dairy products to aqueous beverages and solid fruits, necessitates tailored sample preparation strategies to effectively isolate δ-lactones prior to chromatographic analysis. The choice of extraction technique is critical and is dictated by the physicochemical properties of the lactones and the matrix itself.

Solvent Extraction: A Classic and Robust Approach

Solvent extraction is a widely used technique for isolating δ-lactones from fatty food matrices such as butter, cheese, and cream. The principle lies in the differential solubility of the lactones in an organic solvent compared to the bulk of the food matrix.

Causality of Experimental Choices:

- Solvent Selection: Methanol has been shown to be an effective solvent for extracting a broad range of lactones with high recovery rates (91-114%).[2] Its polarity allows for efficient partitioning of the semi-polar lactones from the non-polar lipid matrix. Other solvents like acetonitrile can also be used, but may require the calculation of a distribution coefficient for accurate quantification.

- Sample-to-Solvent Ratio: A higher volume of solvent relative to the sample weight generally leads to better recovery. A ratio of three volume equivalents of solvent per unit of sample has been found to yield optimal recovery.[2]

- Temperature: For solid or semi-solid samples, gentle heating can aid in the dispersion of the matrix and improve extraction efficiency. However, excessive heat should be avoided to prevent the degradation of volatile lactones.

Protocol 1: Solvent Extraction of δ-Lactones from High-Fat Dairy Products

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Objective: To extract δ-lactones from butter, cream, or cheese for subsequent GC or HPLC analysis.

Materials:

- Homogenizer (e.g., Ultra-Turrax)
- Centrifuge
- Vortex mixer
- Methanol (HPLC grade)
- Anhydrous Sodium Sulfate
- Glass centrifuge tubes (50 mL)
- Pasteur pipettes
- Rotary evaporator or nitrogen evaporator

Procedure:

- Sample Homogenization: Weigh 5 g of the food sample into a 50 mL centrifuge tube. Add 15 mL of methanol. Homogenize the mixture for 2 minutes at high speed.
- Extraction: Tightly cap the tube and vortex for 5 minutes.
- Phase Separation: Centrifuge the mixture at 4000 rpm for 10 minutes to separate the methanol extract from the solid food matrix.
- Extract Collection: Carefully transfer the supernatant (methanol extract) to a clean tube using a Pasteur pipette.
- Drying: Add a small amount of anhydrous sodium sulfate to the extract to remove any residual water.

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- Concentration: Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen or using a rotary evaporator at a temperature not exceeding 40°C.

- Reconstitution: The concentrated extract can be directly injected into the GC-MS or reconstituted in a suitable solvent for HPLC analysis.

Solid-Phase Microextraction (SPME): A Solventless and Sensitive Technique

SPME is a modern, solvent-free sample preparation technique that is particularly well-suited for the analysis of volatile and semi-volatile compounds like δ-lactones from liquid and solid food matrices.[3][4][5] It integrates sampling, extraction, and concentration into a single step. The choice of fiber coating is crucial for the selective extraction of target analytes.

Causality of Experimental Choices:

- Fiber Selection: For semi-polar compounds like δ-lactones, a Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) fiber is often a good choice due to its mixed-mode polarity, allowing for the adsorption of a wide range of analytes.

- Extraction Mode: Headspace SPME (HS-SPME) is generally preferred for complex matrices like food to prevent the fiber from being contaminated by non-volatile components.[6] In HS-SPME, the fiber is exposed to the vapor phase above the sample, where the volatile lactones partition.

- Extraction Time and Temperature: These parameters need to be optimized to ensure that equilibrium is reached between the sample headspace and the fiber coating, maximizing the extraction efficiency.

Protocol 2: Headspace Solid-Phase Microextraction (HS-SPME) of δ-Lactones from Fruit Juices

Objective: To extract δ-lactones from a liquid food matrix for GC-MS analysis.

Materials:

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- SPME fiber assembly with a DVB/CAR/PDMS fiber
- SPME autosampler or manual holder
- 20 mL headspace vials with magnetic screw caps and septa
- Heating block or water bath with magnetic stirring capabilities
- Sodium Chloride (analytical grade)

Procedure:

- Sample Preparation: Place 5 mL of the fruit juice sample into a 20 mL headspace vial. Add 1 g of NaCl to increase the ionic strength of the sample, which enhances the release of volatile compounds into the headspace.
- Incubation: Seal the vial and place it in a heating block at 60°C. Allow the sample to equilibrate for 15 minutes with gentle stirring.
- Extraction: Insert the SPME fiber through the vial's septum and expose it to the headspace for 30 minutes at 60°C.
- Desorption: After extraction, retract the fiber and immediately insert it into the heated injection port of the GC for thermal desorption of the analytes.

Part 2: Gas Chromatography (GC)-Based Quantification

Gas chromatography, particularly when coupled with mass spectrometry (GC-MS), is the most powerful and widely used technique for the quantification of δ-lactones in food matrices.[2][7] Its high resolution and sensitivity allow for the separation and identification of individual lactones even in complex mixtures.

GC-MS Analysis: The Gold Standard

The combination of GC for separation and MS for detection and identification provides a highly specific and sensitive analytical method.

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Causality of Experimental Choices:

- Column Selection: A polar capillary column, such as one with a (35%-phenyl)-methylpolysiloxane stationary phase, is often preferred for the separation of lactones.[8] This type of stationary phase provides good selectivity for these semi-polar compounds.
- Injector Temperature: A sufficiently high injector temperature (e.g., 250°C) is required to ensure the rapid and complete vaporization of the lactones.[2]
- Oven Temperature Program: A programmed temperature ramp is essential to achieve good separation of lactones with different boiling points. The program typically starts at a lower temperature and gradually increases to elute the higher-boiling lactones.[2]
- MS Detection: Selected Ion Monitoring (SIM) mode is often used for quantification to enhance sensitivity and selectivity by monitoring characteristic ions for each lactone. For δ-lactones, a common fragment ion at m/z = 99 is frequently used for quantification.[9]

Protocol 3: GC-MS Quantification of δ-Lactones

Objective: To separate and quantify δ-lactones in a prepared food extract.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a split/splitless injector and a mass selective detector.
- Column: DB-35MS, 60 m x 0.25 mm i.d., 0.25 µm film thickness (or equivalent).[8]
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 250°C.
- Injection Volume: 1 µL (splitless mode for 1 min).
- Oven Temperature Program: Initial temperature of 60°C held for 2 minutes, then ramped at 5°C/min to 240°C and held for 10 minutes.[2]
- MS Transfer Line Temperature: 250°C.

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- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM). Monitor m/z 99 for δ-lactones.

Procedure:

- Calibration: Prepare a series of calibration standards of the target δ-lactones in a suitable solvent (e.g., methanol) at concentrations ranging from 0.1 to 50 µg/mL. Inject each standard into the GC-MS to generate a calibration curve.
- Sample Analysis: Inject 1 µL of the prepared food extract (from Protocol 1 or the desorbed analytes from Protocol 2) into the GC-MS.
- Quantification: Identify the δ-lactone peaks in the sample chromatogram based on their retention times and mass spectra compared to the standards. Quantify the concentration of each lactone using the calibration curve.

Part 3: High-Performance Liquid Chromatography (HPLC)-Based Quantification

While GC-MS is the predominant technique, HPLC offers a viable alternative, especially for less volatile or thermally labile lactones. However, a significant challenge with HPLC is the lack of a strong chromophore in most δ-lactones, making UV detection insensitive. To overcome this, derivatization is often necessary to introduce a UV-absorbing or fluorescent tag to the lactone molecule.[9][10]

The Rationale for Derivatization in HPLC Analysis of δ-Lactones

Derivatization in HPLC serves to enhance the detectability of analytes that do not possess native UV absorbance or fluorescence.[11] For δ-lactones, this involves a chemical reaction that attaches a chromophoric or fluorophoric group to the molecule.

Causality of Experimental Choices:

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- Derivatizing Agent: The choice of derivatizing agent depends on the functional groups available on the lactone molecule. Since lactones are cyclic esters, they can be hydrolyzed to their corresponding hydroxy acids. The hydroxyl or carboxyl group of the opened ring can then be targeted for derivatization. Reagents like dansyl chloride, which reacts with hydroxyl groups, can be used to introduce a fluorescent tag, significantly improving detection limits. [12]

- Reaction Conditions: The derivatization reaction needs to be optimized for temperature, time, and pH to ensure complete and reproducible conversion of the lactone to its derivative.

Protocol 4: HPLC Quantification of δ-Lactones via Pre-Column Derivatization with Fluorescence Detection

Objective: To quantify δ-lactones in a food extract using HPLC with fluorescence detection after derivatization.

Materials:

- HPLC system with a fluorescence detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm)
- Dansyl chloride
- Sodium bicarbonate buffer (0.1 M, pH 9.5)
- Acetone
- Hydrochloric acid (1 M)
- Water bath

Procedure:

Part A: Derivatization

- Lactone Hydrolysis: To 1 mL of the food extract, add 0.5 mL of 1 M NaOH and heat at 60°C for 30 minutes to hydrolyze the δ-lactones to their corresponding sodium salts of 5-

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hydroxyalkanoic acids.

- Neutralization: Cool the solution and neutralize with 1 M HCl.
- Derivatization Reaction: Add 1 mL of 0.1 M sodium bicarbonate buffer (pH 9.5) and 1 mL of a 2 mg/mL solution of dansyl chloride in acetone.
- Incubation: Vortex the mixture and incubate in a water bath at 60°C for 45 minutes in the dark.
- Reaction Quenching: After incubation, the reaction can be stopped by adding a small amount of a primary amine solution (e.g., proline) to consume the excess dansyl chloride.

Part B: HPLC Analysis

- Instrumentation and Conditions:
  - Column: C18 reversed-phase column.
  - Mobile Phase: A gradient of acetonitrile and water (both containing 0.1% formic acid). For example, start with 30% acetonitrile and ramp to 90% over 20 minutes.
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 20 µL.
  - Fluorescence Detector: Excitation wavelength of 340 nm and an emission wavelength of 525 nm.
- Calibration and Quantification: Prepare and derivatize a series of δ-lactone standards in the same manner as the samples to create a calibration curve. Inject the derivatized sample and quantify the δ-lactone derivatives based on the calibration curve.

Part 4: Data Presentation and Method Validation

For reliable and defensible results, it is crucial to validate the chosen analytical method. Key validation parameters include linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy (recovery), and precision (repeatability and reproducibility).[13][14]

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Table 1: Typical Performance Data for δ-Lactone Quantification by GC-MS

δ-Lactone	Food Matrix	Method	LOD (µg/kg)	LOQ (µg/kg)	Recovery (%)	Reference
δ-Decalactone	Butter	Solvent Ext. - GC-MS	1.5	5.0	89-95	
δ-Dodecalactone	Cheese	Solvent Ext. - GC-MS	2.0	6.5	91-98	
δ-Decalactone	Wine	HS-SPME - GC-MS	0.5	1.5	92-105	[6]
Glucono-δ-lactone	Bread	Solvent Ext. - GC	~250	-	92-106	[7]

Table 2: Conceptual Performance Data for δ-Lactone Quantification by HPLC-FLD (Post-Derivatization)

δ-Lactone Derivative	Food Matrix	Method	Estimated LOD (µg/kg)	Estimated LOQ (µg/kg)	Expected Recovery (%)
Dansyl-δ-Decalactone	Fruit Juice	Derivatization - HPLC-FLD	0.1 - 1.0	0.3 - 3.0	85-110
Dansyl-δ-Dodecalactone	Yogurt	Derivatization - HPLC-FLD	0.2 - 1.5	0.6 - 5.0	80-105

Note: Data in Table 2 are conceptual and would require experimental validation.

Part 5: Visualizing the Workflow

Diagrams can provide a clear and concise overview of the analytical workflows.

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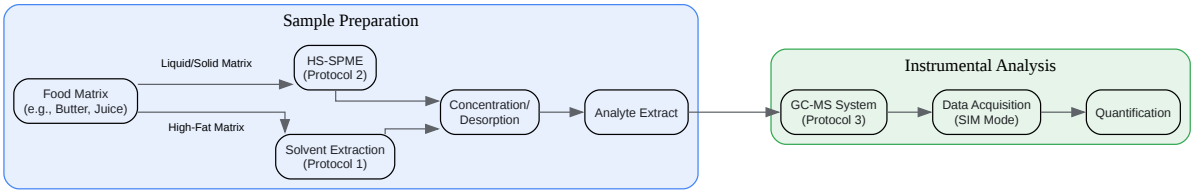
Diagram 1: Workflow for GC-MS Analysis of δ-Lactones



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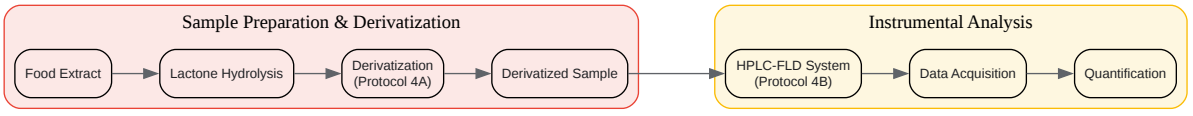
Caption: Workflow for δ-lactone analysis by GC-MS.

Diagram 2: Workflow for HPLC-FLD Analysis of δ-Lactones



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Caption: Workflow for δ-lactone analysis by HPLC-FLD.

Conclusion

The quantification of δ-lactones in food matrices is a challenging yet essential task for ensuring food quality and understanding flavor chemistry. The choice between GC-MS and HPLC-based methods will depend on the specific lactones of interest, the nature of the food matrix, and the available instrumentation. GC-MS remains the gold standard for its sensitivity and specificity, particularly for volatile and semi-volatile lactones. HPLC, when combined with derivatization,

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provides a powerful alternative for a broader range of lactones. The protocols and guidelines presented in this document offer a robust framework for researchers to develop and validate their own methods for the accurate quantification of these important flavor compounds.

References

- Saeki, R., et al. (2022). Quantitative Analysis of Lactone Enantiomers in Butter and Margarine through the Combination of Solvent Extraction and Enantioselective Gas Chromatography−Mass Spectrometry. Journal of Agricultural and Food Chemistry, 70(18), 5756–5763. [Link]
- Megazyme. (n.d.). D-GLUCONIC ACID/ D-GLUCONO-δ-LACTONE. [Link]
- Gotoh, N., et al. (2018). Simple Quantification of Lactones in Milk Fat by Solvent Extraction Using Gas Chromatography–Mass Spectrometry. Journal of Oleo Science, 67(8), 991-1000. [Link]
- Schlutt, B., Moran, J., Schieberle, P., & Hofmann, T. (2017). Quantitation of Nine Lactones in Dairy Cream by Stable Isotope Dilution Assays Based on Novel Syntheses of Carbon-13-Labeled γ-Lactones and Deuterium-Labeled δ-Lactones in Combination with Comprehensive Two-Dimensional Gas Chromatography with Time-of-Flight Mass Spectrometry. Journal of Agricultural and Food Chemistry, 65(48), 10534–10541. [Link]
- Zeppa, G., et al. (2001). Determination of Lactones in Wines by Headspace Solid-Phase Microextraction and Gas Chromatography Coupled with Mass Spectrometry. Journal of Agricultural and Food Chemistry, 49(5), 2479–2483. [Link]
- Chemistry LibreTexts. (2023). Derivatization. [Link]
- Juniper Publishers. (2018). Limit of Blank (LOB), Limit of Detection (LOD), and Limit of Quantification (LOQ). [Link]
- Tsuda, T., & Nakanishi, H. (1983). Gas chromatographic determination of glucono-delta-lactone in foods. Journal of the Association of Official Analytical Chemists, 66(6), 1532–1534. [Link]

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- Dong, S., et al. (2017). HPLC Determination of Glucono-δ-Lactone in Canagliflozin. Physical Testing and Chemical Analysis Part B:Chemical Analgsis, 53(4), 387-392. [Link]
- Wang, X., et al. (2023). Chemical derivatization strategies for enhancing the HPLC analytical performance of natural active triterpenoids. Frontiers in Chemistry, 11, 1243547. [Link]
- Scentspiracy. (n.d.). Delta-Dodecalactone (713-95-1) – Premium Fruity-Lactonic Ingredient for Perfumery. [Link]
- Welch Materials. (2024). Unlocking the Potential of Derivatization Technology in HPLC Analysis. [Link]
- Separation Science. (n.d.). Chromatographic Measurements, Part 5: Determining LOD and LOQ Based on the Calibration Curve. [Link]
- ResearchGate. (2015). Derivatizing Reagents for Detection of Organic Compounds By HPLC. [Link]
- Bai, N., et al. (2012). Identification and quantification of seven sesquiterpene lactones in Inula britannica by HPLC-DAD-MS. Analytical Methods, 4(6), 1693-1700. [Link]
- Derakhshandeh, K., & Dadashzadeh, S. (2005). Liquid chromatographic quantitation of the lactone and the total of lactone and carboxylate forms of 9-nitrocamptothecin in human plasma. Journal of chromatography. B, Analytical technologies in the biomedical and life sciences, 818(2), 199–204. [Link]
- Min, H., et al. (2000). Sensitive high-performance liquid chromatographic method for the determination of the lactone form and the lactone plus hydroxy-acid forms of the new camptothecin derivative DX-8951 in human plasma using fluorescence detection. Journal of Chromatography B: Biomedical Sciences and Applications, 740(2), 237-245. [Link]
- ResearchGate. (2018). Simple Quantification of Lactones in Milk Fat by Solvent Extraction Using Gas Chromatography– Mass Spectrometry. [Link]
- Asuming-Bediako, N., et al. (2023). Solid-Phase Microextraction Techniques and Application in Food and Horticultural Crops. Molecules, 28(19), 6880. [Link]

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- RSSL. (n.d.). Method Development and Validation for Food and Beverages. [Link]
- Kataoka, H. (2003). Applications of solid-phase microextraction in food analysis. Journal of Chromatography A, 963(1-2), 1-14. [Link]
- Waters. (n.d.). The Analysis of Milk Aflatoxins by HPLC using Fluorescence Detection. [Link]
- Agilent Technologies. (n.d.). Aflatoxin Analysis by HPLC with Fluorescence Detection using Post-Column Derivatization and Pre-column Immunoaffinity Cleanup. [Link]
- Spectroscopy Online. (2023). New HPLC-UV Method Detects Amino Acids in Foods with High Precision. [Link]
- MDPI. (2018). Recent Developments and Applications of Solid Phase Microextraction (SPME) in Food and Environmental Analysis—A Review. [Link]
- ResearchGate. (2022). Development and validation of an HPLC-UV method for determination of synthetic food colorants. [Link]
- MDPI. (2023). LC-MS and GC-MS Data Fusion Metabolomics Profiling Coupled with Multivariate Analysis for the Discrimination of Different Parts of Faustrime Fruit and Evaluation of Their Antioxidant Activity. [Link]
- MDPI. (2022). Development and Validation of an HPLC-UV Method for the Dissolution Studies of 3D-Printed Paracetamol Formulations in Milk-Containing Simulated Gastrointestinal Media. [Link]
- Food Safety Institute. (n.d.). Understanding Method Validation in Food Testing Laboratories. [Link]
- ResearchGate. (2023). LC-MS and GC-MS Data Fusion Metabolomics Profiling Coupled with Multivariate Analysis for the Discrimination of Different Parts of Faustrime Fruit and Evaluation of Their Antioxidant Activity. [Link]
- Google Patents. (n.d.). CN109613141B - Method for detecting gamma-lactone and delta-lactone compounds in bead blasting liquid of cigarette filter tip.

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Sources

- 1. academicjournals.org [academicjournals.org]
- 2. researchgate.net [researchgate.net]
- 3. Sensitive high-performance liquid chromatographic method for the determination of the lactone form and the lactone plus hydroxy-acid forms of the new camptothecin derivative DX-8951 in human plasma using fluorescence detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Development of a pH-Responsive Delivery System Suitable for Naringenin and Other Hydrophobic Flavonoids Using the Interactions Between Basil Seed Gum and Milk Protein Complexes [mdpi.com]
- 6. Determination of Lactones in Wines by Headspace Solid-Phase Microextraction and Gas Chromatography Coupled with Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 7. academic.oup.com [academic.oup.com]
- 8. welch-us.com [welch-us.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. researchgate.net [researchgate.net]
- 11. Chemical derivatization strategies for enhancing the HPLC analytical performance of natural active triterpenoids - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. mdpi.com [mdpi.com]
- 14. Quantitation of Nine Lactones in Dairy Cream by Stable Isotope Dilution Assays Based on Novel Syntheses of Carbon-13-Labeled γ-Lactones and Deuterium-Labeled δ-Lactones in Combination with Comprehensive Two-Dimensional Gas Chromatography with Time-of-Flight Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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